

2-Amino-6-bromopyridine in anti-HIV agent synthesis

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 2-Amino-6-bromopyridine

CAS No.: 19798-81-3

Cat. No.: S665591

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Introduction to 2-Amino-6-bromopyridine

2-Amino-6-bromopyridine (CAS No. 19798-81-3) is a brominated and aminated pyridine derivative valued in organic synthesis as a versatile building block for constructing nitrogen-containing bicyclic and polycyclic compounds [1]. Its specific application in medicinal chemistry includes its use as a precursor in the synthesis of potential anti-HIV agents [2] [1]. One study notes that derivatives of **2-Amino-6-bromopyridine** have shown an inhibitory effect on HIV-68 protease [2].

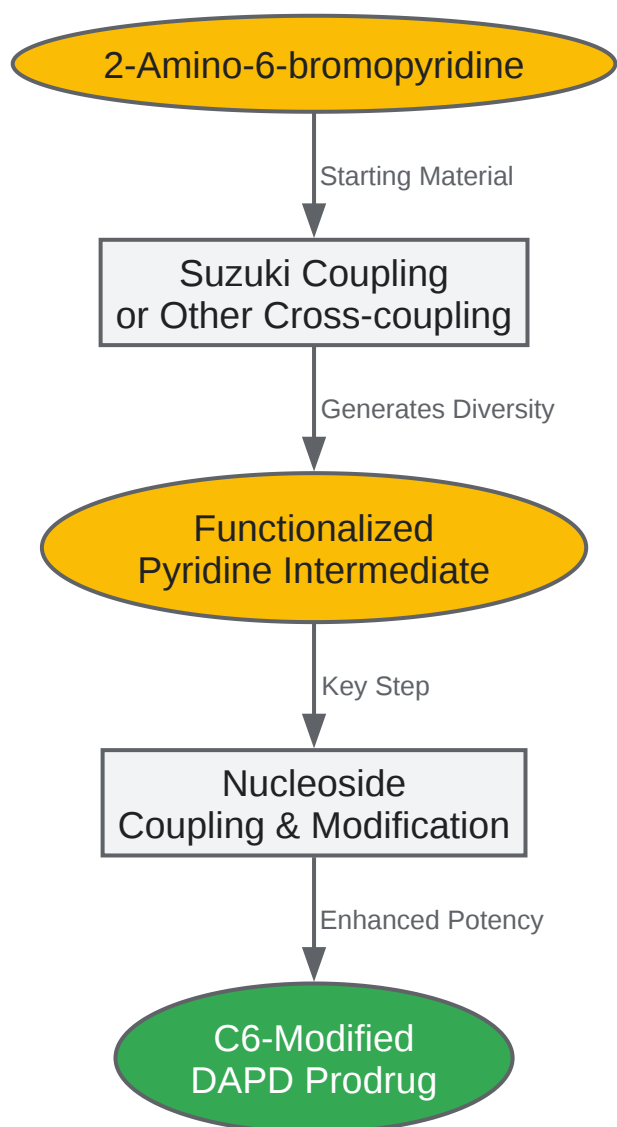
Application in Anti-HIV Drug Discovery

The primary application of **2-Amino-6-bromopyridine** in anti-HIV research is as a key synthetic intermediate for modifying nucleoside analogues.

A significant research effort has focused on improving the properties of the nucleoside reverse transcriptase inhibitor (NRTI) (-)- β -D-(2R,4R)-1,3-dioxolane-2,6-diamino purine (DAPD) [3]. Despite DAPD's promising activity against drug-resistant HIV strains, its optimum anti-HIV activity was limited by low oral bioavailability, partly due to low water solubility [3]. To address this, prodrug strategies were employed, modifying the C6 position of the purine ring in DAPD [3].

In this context, **2-Amino-6-bromopyridine** served as a crucial building block. Researchers synthesized a series of DAPD prodrugs by modifying this position [3]. The introduction of specific functional groups, such as alkyl amino groups, led to several-fold enhancements in anti-HIV potency compared to the parent DAPD compound, without increasing toxicity [3]. The most potent compound in this series, **(-)- β -D-(2R,4R)-1,3-dioxolane-2-amino-6-aminoethyl purine**, was reported to be **17 times more potent than DAPD** [3].

The synthetic pathway for creating these modified nucleoside analogues can be conceptually summarized as follows:



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Key Physicochemical and Safety Data

For researchers handling this compound, its basic properties and safety information are summarized below.

Property	Specification / Value
CAS Number	19798-81-3 [4] [5] [1]
Molecular Formula	C ₅ H ₅ BrN ₂ [4] [5] [1]
Molecular Weight	173.01 g/mol [4] [5] [1]
Melting Point	87 - 91 °C [5] [1]
Purity	>98.0% [5]
Solubility	Slightly soluble in chloroform, very slightly soluble in methanol [1]. Slightly soluble in water [1]. Soluble in DMSO (60 mg/mL) [2].

Safety Aspect	Details
GHS Signal Word	Warning [5]
Hazard Statements (H-Codes)	H315-H319-H335 (Causes skin irritation, serious eye irritation, and may cause respiratory irritation) [5]
Precautionary Statements	P261, P264, P280, P305+P351+P338, P302+P352, P321, P332+P313, P337+P313, P362, P304+P340, P312, P403+P233, P405, P501 [5]
Recommended Storage	Room temperature, in a cool, dark, and dry place [5]

Important Notes and Limitations

The information gathered has some constraints you should be aware of:

- **Lack of Detailed Protocols:** The available sources, including a patent [6] and scientific article [3], describe the use of **2-Amino-6-bromopyridine** but do not provide the full, step-by-step experimental protocols for its incorporation into complex molecules like DAPD prodrugs.
- **Indirect Application:** The compound's primary role is as a building block. The specific anti-HIV activity data (e.g., IC₅₀ values) reported in the search results are for the final, complex DAPD prodrug molecules, not for **2-Amino-6-bromopyridine** itself [3].

Suggested Research Directions

To proceed with your work, you may need to:

- **Consult Specialized Databases:** Deepen your literature search in specialized synthetic chemistry and pharmaceutical journals for full experimental sections.
- **Explore Related Intermediates:** Investigate the synthesis and use of other bromo- and amino-substituted pyridines that might offer similar or improved reactivity.
- **Focus on Coupling Chemistry:** Given its structure, mastering cross-coupling reactions (like Suzuki, Buchwald-Hartwig) is key to leveraging this compound's potential.

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References

1. 2-Amino-6-bromopyridine | 19798-81-3 [chemicalbook.com]
2. 2-Amino-6-bromopyridine [targetmol.com]
3. Synthesis and anti-HIV activity of (-)-β-D-(2R,4R) 1,3- ... [pmc.ncbi.nlm.nih.gov]
4. 19798-81-3|6-Bromopyridin-2-amine [ambeed.com]
5. 2-Amino-6-bromopyridine 19798-81-3 [tcichemicals.com]
6. Preparation method of amino pyridine bromide compound [patents.google.com]

To cite this document: Smolecule. [2-Amino-6-bromopyridine in anti-HIV agent synthesis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b665591#2-amino-6-bromopyridine-in-anti-hiv-agent-synthesis>]

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